

Technical Guide: Physicochemical Characteristics of Dimecrotic Acid (CAS 7706-67-4)

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Compound of Interest

Compound Name: *Dimecrotic acid*

Cat. No.: *B1238152*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physicochemical characteristics of the compound identified by CAS number 7706-67-4, known as **Dimecrotic acid**. The information presented herein is intended to support research, development, and quality control activities involving this substance. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for key physicochemical determinations.

Chemical Identity

- CAS Number: 7706-67-4
- IUPAC Name: (E)-3-(2,4-dimethoxyphenyl)but-2-enoic acid[1]
- Synonyms: Dimecroate, Acido dimecrotico, Acide dimecrotrique[1]
- Molecular Formula: $C_{12}H_{14}O_4$ [1][2]
- Chemical Class: Cinnamic acid derivative[1]

Physicochemical Properties

The known physicochemical properties of **Dimecrotic acid** are summarized in the table below. These parameters are crucial for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Reference
Molecular Weight	222.24 g/mol	[1][2]
Appearance	Colorless to pale yellow powder/solid	[2]
Melting Point	149 °C	[2]
Boiling Point (Predicted)	381.2 ± 27.0 °C	[2]
Density (Predicted)	1.152 ± 0.06 g/cm ³	[2]
Flash Point	146.3 °C	[2]
Water Solubility	Good solubility in water and various organic solvents (qualitative)	[2]
Solubility in Organic Solvents	Slightly soluble in Chloroform and DMSO (sonication may be required for DMSO)	[2]
pKa	Data not available in the reviewed literature. As a carboxylic acid, it is expected to be acidic.	
LogP (Predicted)	2.4	[1]

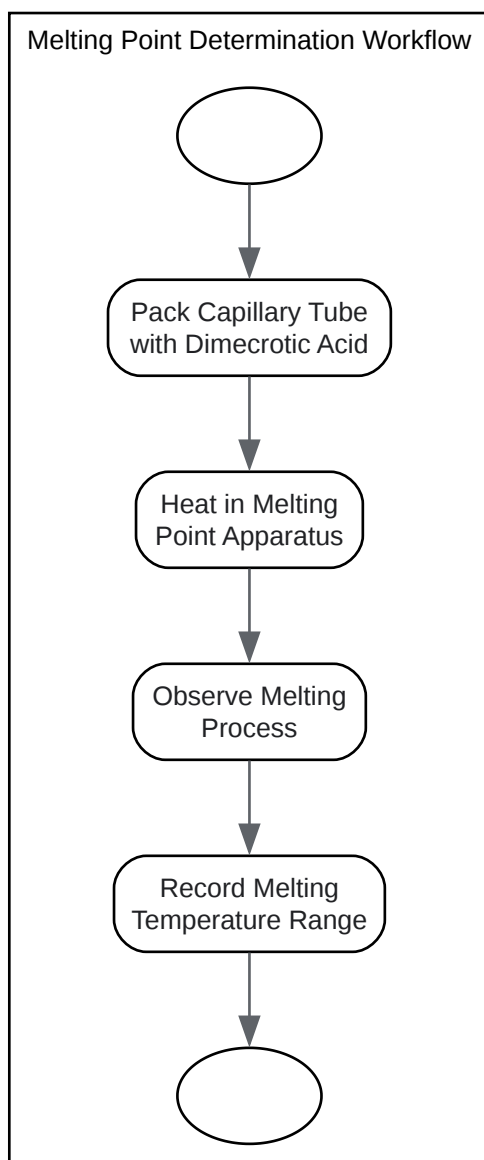
Experimental Protocols

Detailed methodologies for determining key physicochemical properties of **Dimecrotic acid** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

Determination of Melting Point

The melting point of **Dimecrotic acid** can be determined using a capillary melting point apparatus.

- Apparatus: Capillary melting point apparatus, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small, finely powdered sample of **Dimecrotic acid** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 2-3 °C per minute) near the expected melting point.
 - The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range. For a pure substance, this range is typically narrow.



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Caption: Workflow for the determination of the melting point of **Dimecrotic acid**.

Determination of Boiling Point

As **Dimecrotic acid** is a solid at room temperature, its boiling point is determined at reduced pressure to prevent decomposition. The predicted boiling point at atmospheric pressure is high, suggesting that distillation would require a vacuum.

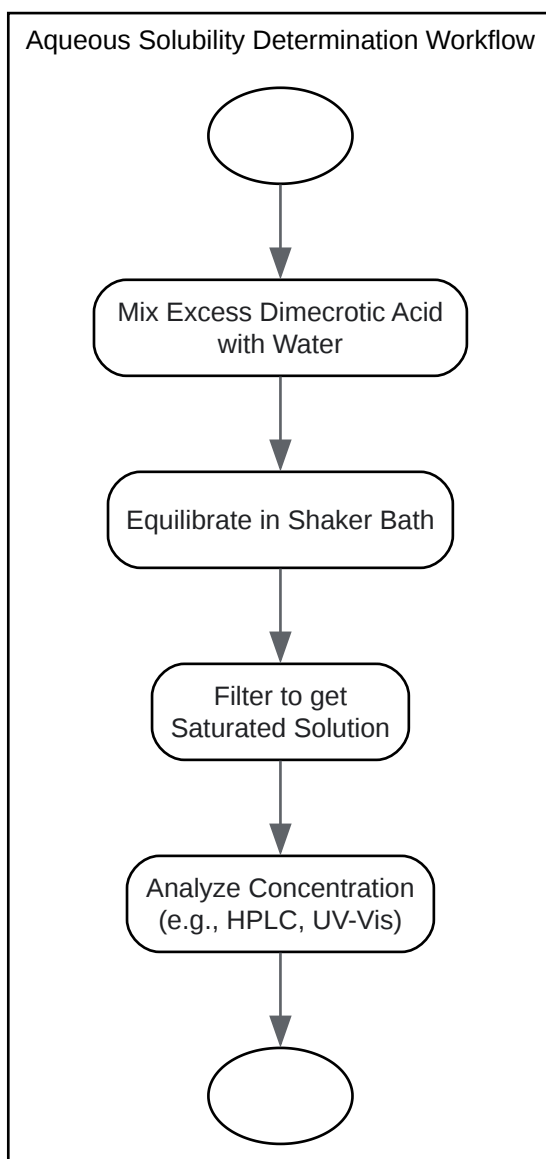
- Apparatus: Distillation apparatus suitable for vacuum distillation, round-bottom flask, condenser, receiving flask, vacuum pump, manometer, heating mantle, thermometer.
- Procedure:
 - A sample of **Dimecrotic acid** is placed in the round-bottom flask.
 - The apparatus is assembled for vacuum distillation.
 - The system is evacuated to a specific, stable pressure, which is recorded.
 - The sample is heated gradually.
 - The temperature at which the liquid boils and the vapor condenses is recorded, along with the corresponding pressure.
 - The observed boiling point can be converted to the boiling point at standard pressure using a nomograph if required.

Determination of Aqueous Solubility

A quantitative measure of water solubility can be obtained using the shake-flask method.

- Apparatus: Erlenmeyer flasks with stoppers, analytical balance, constant temperature shaker bath, filtration apparatus (e.g., syringe filters), a suitable analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC).
- Procedure:
 - An excess amount of solid **Dimecrotic acid** is added to a known volume of deionized water in an Erlenmeyer flask.
 - The flask is sealed and placed in a constant temperature shaker bath (e.g., at 25 °C) and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The resulting saturated solution is allowed to stand to allow undissolved solid to settle.

- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.
- The concentration of **Dimecrotic acid** in the filtrate is determined using a calibrated analytical method (e.g., by measuring its absorbance at a specific wavelength using UV-Vis spectrophotometry or by HPLC).
- The solubility is expressed in units such as mg/mL or mol/L.



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Caption: Workflow for determining the aqueous solubility of **Dimecrotic acid**.

Determination of pKa

The acid dissociation constant (pKa) of **Dimecrotic acid**, a carboxylic acid, can be determined by potentiometric titration or spectrophotometric methods.

- Apparatus: pH meter with a calibrated electrode, burette, beaker, magnetic stirrer, standardized solution of a strong base (e.g., 0.1 M NaOH).
- Procedure (Potentiometric Titration):
 - A known amount of **Dimecrotic acid** is dissolved in a suitable solvent (e.g., a mixture of water and a co-solvent like ethanol if solubility is limited).
 - The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed.
 - The standardized NaOH solution is added in small, known increments from the burette.
 - After each addition, the solution is allowed to equilibrate, and the pH is recorded.
 - The titration is continued past the equivalence point.
 - A titration curve of pH versus the volume of NaOH added is plotted. The pKa is the pH at the half-equivalence point.

Biological Activity and Potential Signaling Pathway

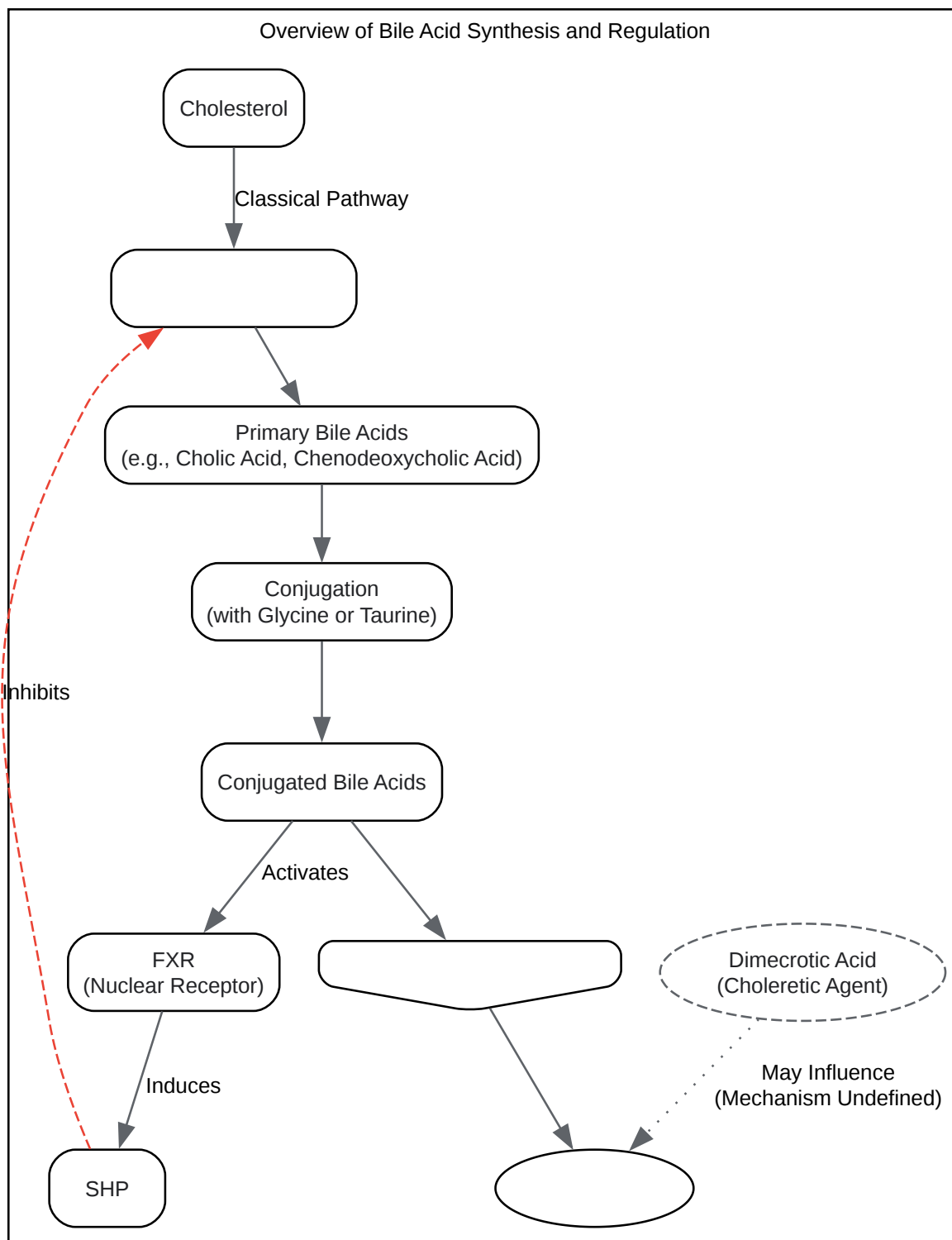
Dimecrotic acid has been used as a choleric agent, which means it increases the volume of bile secreted from the liver. The precise molecular mechanism by which **Dimecrotic acid** exerts this effect is not well-documented in the available literature. However, its choleric activity suggests an interaction with the biological pathways involved in bile acid synthesis and secretion.

Bile acids are synthesized from cholesterol in hepatocytes through two main pathways: the classical (or neutral) pathway and the alternative (or acidic) pathway[3][4][5][6][7]. The classical pathway is initiated by the rate-limiting enzyme cholesterol 7 α -hydroxylase (CYP7A1)[3][4][5][6]

[7]. The synthesized primary bile acids are then conjugated with glycine or taurine before being secreted into the bile canaliculi by transporters such as the Bile Salt Export Pump (BSEP)[4].

The regulation of bile acid synthesis is a complex process involving nuclear receptors, most notably the Farnesoid X Receptor (FXR)[4][6]. When bile acid levels are high in hepatocytes, they bind to and activate FXR, which in turn induces the expression of the Small Heterodimer Partner (SHP). SHP then inhibits the transcription of the CYP7A1 gene, thus reducing bile acid synthesis in a negative feedback loop[4].

Choleretic agents can act through various mechanisms, such as increasing the expression or activity of transporters involved in bile secretion or by modulating the synthesis of bile acids. The diagram below illustrates the general pathways of bile acid synthesis and its regulation, which are likely to be influenced by choleretic compounds like **Dimecrotic acid**. The specific molecular targets of **Dimecrotic acid** within this pathway require further investigation.



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Caption: General pathway of bile acid synthesis and its negative feedback regulation.

Conclusion

This technical guide has summarized the key physicochemical characteristics of **Dimecrotic acid** (CAS 7706-67-4) and provided standardized experimental protocols for their determination. While some properties like a quantitative water solubility value and pKa require experimental determination, the provided data serves as a valuable resource for researchers. The known choleretic activity of **Dimecrotic acid** suggests its interaction with the bile acid synthesis and secretion pathways, although the precise molecular mechanism remains an area for future investigation.

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